

# Safeguarding Your Laboratory: Proper Disposal Procedures for AMP-90

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## Compound of Interest

Compound Name: AMP-90

Cat. No.: B1168582

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. The proper handling and disposal of chemicals like **AMP-90** (2-Amino-2-methyl-1-propanol) is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe disposal of **AMP-90**, aligning with best practices to build trust and provide value beyond the product itself.

## Key Safety and Handling Information

**AMP-90** is a combustible liquid that can cause skin irritation and serious eye damage.<sup>[1]</sup> It is also harmful to aquatic life with long-lasting effects.<sup>[2][3]</sup> Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE):

- Gloves: Wear protective gloves.<sup>[1]</sup>
- Eye Protection: Use chemical safety goggles and a face shield.<sup>[1][4]</sup>
- Clothing: Wear a lab coat or apron.<sup>[5]</sup>

Handling and Storage:

- Keep away from heat, sparks, open flames, and hot surfaces.<sup>[1][6]</sup>
- Store in a cool, dry, well-ventilated place in its original container.<sup>[1][6]</sup>

- Avoid contact with incompatible materials such as strong acids, strong oxidizers, aluminum, brass, copper, and zinc.[1][7]

## Quantitative Data for AMP-90

For easy reference, the following table summarizes key quantitative data for **AMP-90**.

Property	Value
CAS Number	124-68-5
Appearance	Clear, light-colored liquid[7]
Boiling Point	165 °C (329 °F)
Melting Point	24 - 28 °C (75 - 82 °F)
Flash Point	172 °F[7]
Density	0.934 g/cm <sup>3</sup> at 25 °C (77 °F)
log Pow (n-octanol/water)	-0.63[6]

## Step-by-Step Disposal Protocol

The primary method for **AMP-90** disposal is through an approved hazardous waste disposal facility.[1][6][8] Do not dispose of **AMP-90** down the drain or in regular trash.[5][9]

Methodology for Waste Collection and Disposal:

- Waste Identification and Segregation:
  - Characterize the waste. **AMP-90** waste is considered hazardous chemical waste.[9]
  - Do not mix **AMP-90** waste with other waste streams, especially incompatible materials.[9]
- Container Selection and Labeling:
  - Use a compatible, leak-proof container for waste collection.[9] The original container is often a suitable choice.

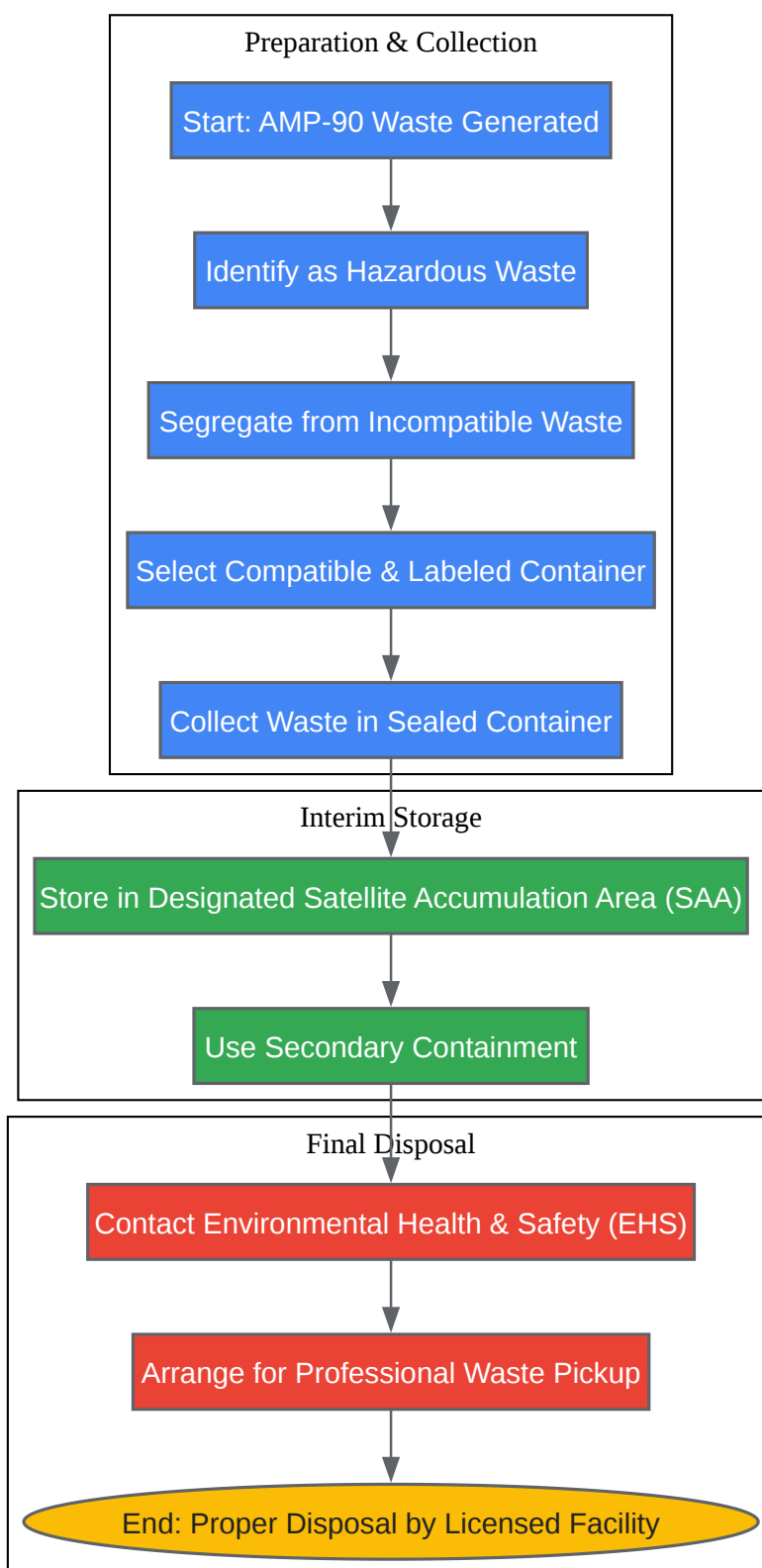
- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "2-Amino-2-methyl-1-propanol (**AMP-90**)".<sup>[9]</sup> Include the concentration and any other components mixed with the **AMP-90**.
- Waste Storage:
  - Store the sealed waste container in a designated, well-ventilated Satellite Accumulation Area (SAA) that is under the control of laboratory personnel.<sup>[9]</sup>
  - Ensure secondary containment is used to prevent spills.<sup>[9]</sup>
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal by a licensed professional waste disposal service.<sup>[8]</sup>
  - Follow all institutional, local, regional, and national regulations for hazardous waste disposal.<sup>[8]</sup>

#### Spill Cleanup Procedure:

In the event of a spill, evacuate the area and ensure adequate ventilation.<sup>[1]</sup> Wearing appropriate PPE, contain the spill with an inert absorbent material.<sup>[1][8]</sup> Collect the absorbed material into a suitable, labeled container for disposal as hazardous waste.<sup>[1]</sup> Prevent the spill from entering soil, ditches, sewers, or waterways.<sup>[1]</sup>

## Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **AMP-90**.



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Caption: Workflow for the proper disposal of **AMP-90** waste.

This procedural guidance is designed to ensure the safe and compliant disposal of **AMP-90**, contributing to a secure and responsible laboratory environment. Always consult your institution's specific safety protocols and your local regulations.

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